

# AV-105 stability issues and proper storage conditions

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## Compound of Interest

Compound Name: AV-105

Cat. No.: B605694

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## Technical Support Center: AV-105

This technical support center provides guidance on the common stability issues and proper storage conditions for the research compound **AV-105**. Please review the following frequently asked questions and troubleshooting guides to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **AV-105**?

A1: For long-term storage (> 1 month), **AV-105** powder should be stored at -20°C in a desiccated, light-protected environment. When stored correctly, the solid form is stable for up to 24 months.

Q2: How should I store **AV-105** solutions?

A2: Stock solutions of **AV-105** should be prepared fresh for each experiment. If short-term storage is necessary, aliquot the solution into single-use vials and store at -80°C for no longer than one month. Avoid repeated freeze-thaw cycles.

Q3: What solvents are recommended for dissolving **AV-105**?

A3: **AV-105** is soluble in DMSO (dimethyl sulfoxide) up to 50 mM and in ethanol up to 10 mM. For aqueous buffers, it is recommended to first prepare a concentrated stock in DMSO and then dilute it into the desired aqueous medium.

Q4: Is **AV-105** sensitive to light?

A4: Yes, **AV-105** is photosensitive. Both the solid compound and solutions should be protected from light by using amber vials or by wrapping containers with aluminum foil. Experiments should be conducted under subdued lighting conditions whenever possible.

Q5: What are the primary degradation pathways for **AV-105**?

A5: The primary degradation pathways for **AV-105** are oxidation and hydrolysis. Exposure to atmospheric oxygen, high humidity, and aqueous environments with a pH outside the optimal range of 6.0-7.5 can accelerate degradation.

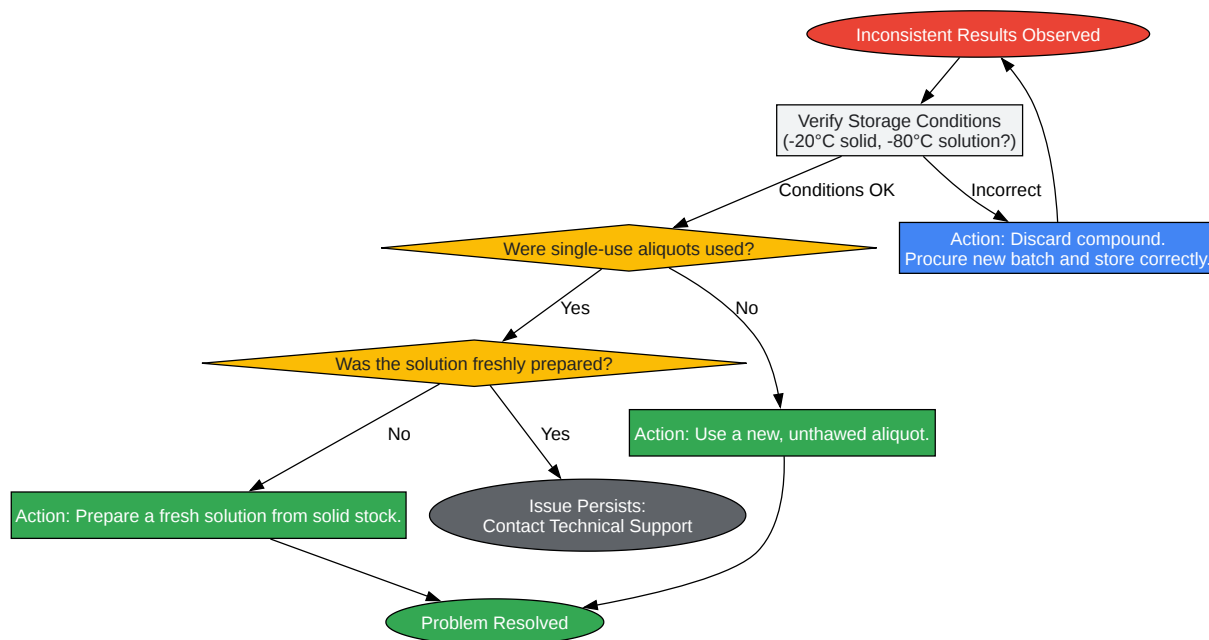
## Troubleshooting Guides

Issue 1: I am seeing a loss of **AV-105** potency or inconsistent experimental results.

This issue is often linked to the degradation of the compound. Please consider the following potential causes and solutions.

- **Improper Storage:** Verify that both solid **AV-105** and its solutions have been stored according to the recommended conditions (-20°C for solid, -80°C for solutions, protected from light and moisture).
- **Repeated Freeze-Thaw Cycles:** Aliquoting stock solutions into single-use volumes is critical. Repeatedly freezing and thawing a stock solution can lead to significant degradation.
- **Solution Age:** Do not use stock solutions older than one month, even if stored at -80°C. For critical experiments, always use freshly prepared solutions.

Below is a diagram to help you troubleshoot inconsistent results.



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**Caption:** Troubleshooting workflow for inconsistent **AV-105** activity.

Issue 2: My **AV-105** solution appears cloudy or contains precipitates.

Precipitation can occur if the solubility limit is exceeded or due to temperature changes.

- **Solubility Limit:** Ensure you are not exceeding the solubility limits (50 mM in DMSO). When diluting a DMSO stock into an aqueous buffer, the final DMSO concentration should be kept low (typically <0.5%) to prevent precipitation of **AV-105**.
- **Temperature Effects:** Solubility can be temperature-dependent. If a solution was stored at a low temperature, allow it to fully equilibrate to room temperature and vortex gently before use.

## Quantitative Stability Data

The stability of solid **AV-105** was assessed over 12 months under various conditions. Purity was measured by HPLC.

Storage Condition	Initial Purity	3 Months Purity	6 Months Purity	12 Months Purity
-20°C, Desiccated, Dark	99.8%	99.7%	99.8%	99.6%
4°C, Desiccated, Dark	99.8%	99.1%	98.2%	96.5%
25°C, 60% Relative Humidity, Light	99.8%	92.3%	85.1%	74.2%
40°C, 75% Relative Humidity, Dark	99.8%	88.5%	79.4%	65.7%

## Experimental Protocols

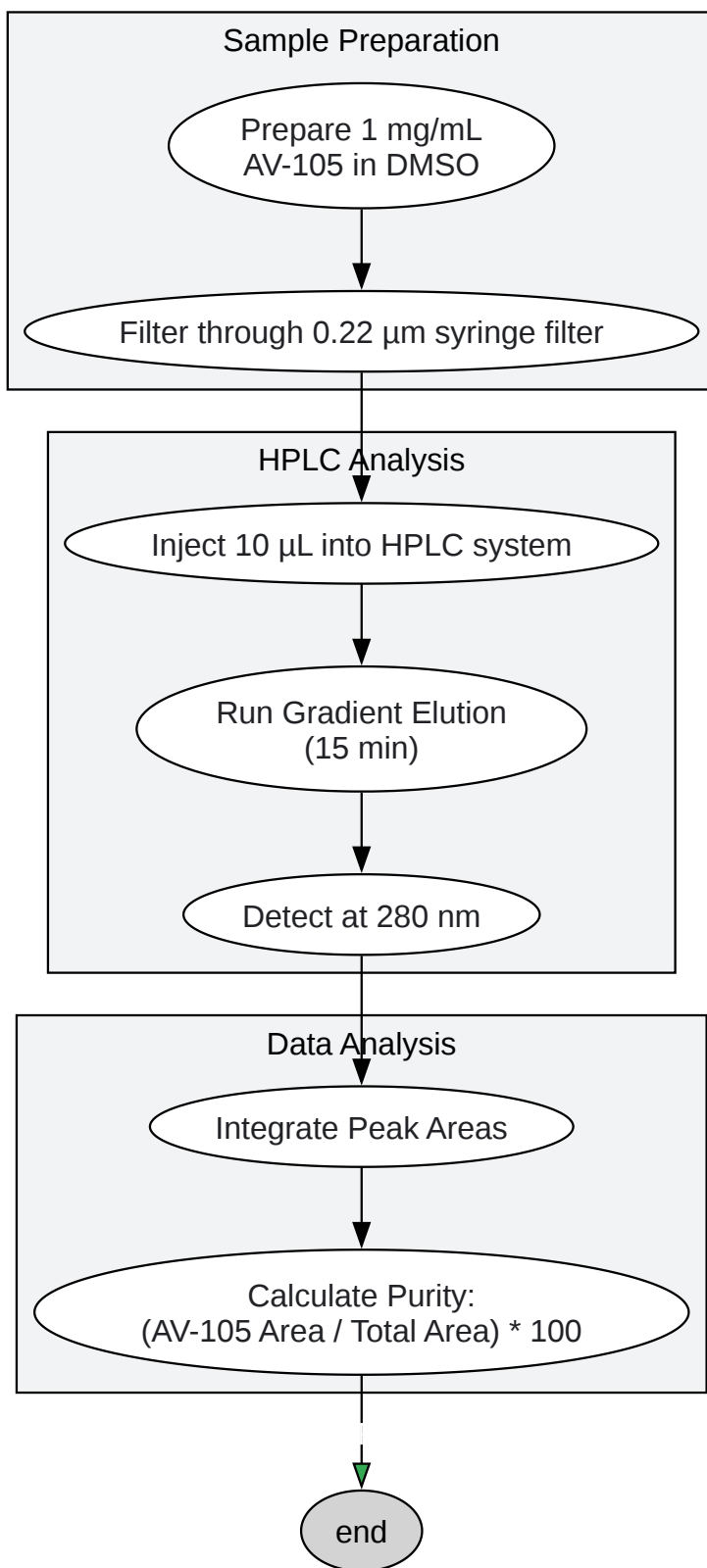
### Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol outlines the method for determining the purity of **AV-105**.

- **Preparation of Standard:** Accurately weigh and dissolve **AV-105** in DMSO to prepare a 1 mg/mL stock solution.

- Chromatographic Conditions:
  - Column: C18 reverse-phase column (4.6 x 150 mm, 5  $\mu$ m).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: Start with 95% A / 5% B, ramp to 5% A / 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 280 nm.
  - Injection Volume: 10  $\mu$ L.
- Analysis: The purity is calculated by dividing the peak area of **AV-105** by the total peak area of all components in the chromatogram.

Below is a diagram of the experimental workflow.

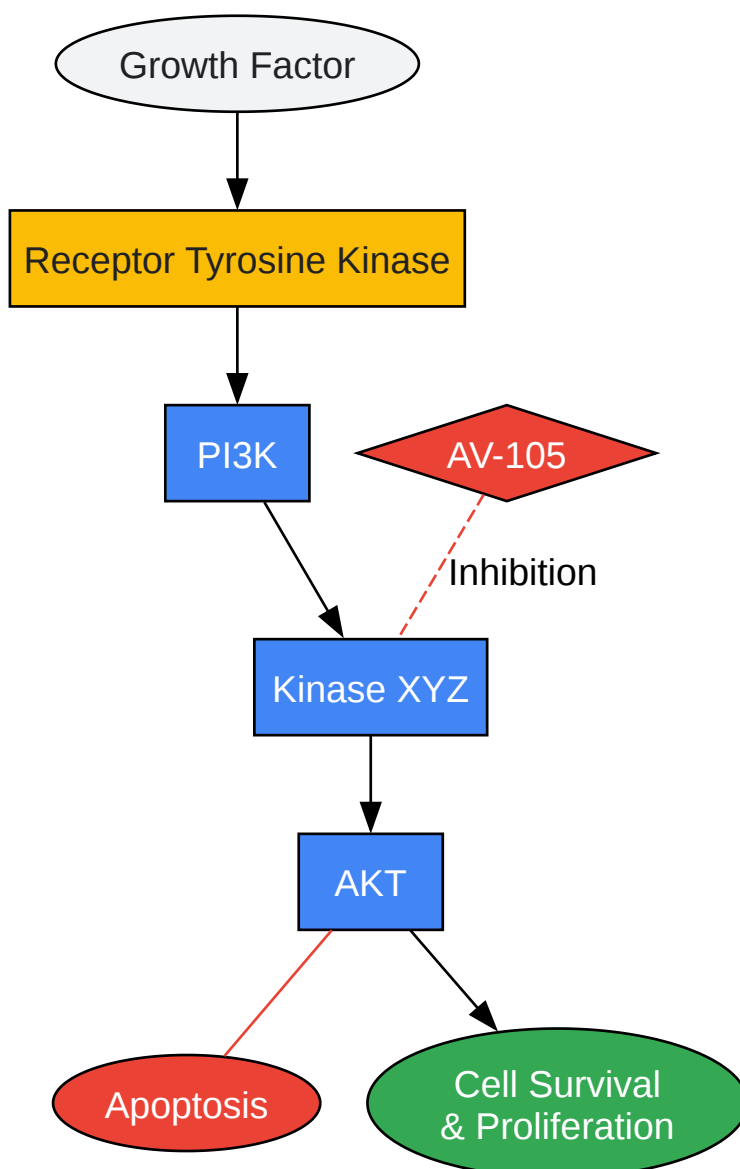


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**Caption:** Experimental workflow for **AV-105** purity analysis by HPLC.

## Hypothetical Signaling Pathway

**AV-105** is a potent inhibitor of the kinase XYZ, a critical node in the Pro-Survival Pathway (PSP). Understanding its mechanism is key to interpreting experimental results.



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- To cite this document: BenchChem. [AV-105 stability issues and proper storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605694#av-105-stability-issues-and-proper-storage-conditions\]](https://www.benchchem.com/product/b605694#av-105-stability-issues-and-proper-storage-conditions)

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